

Application Notes and Protocols for K882 in a Mouse Xenograft Model

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Compound of Interest

Compound Name: K882

Cat. No.: B15610402

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Introduction

K882 is a novel, potent Src inhibitor demonstrating significant anti-tumor activity, particularly in non-small cell lung cancer (NSCLC) models. As a quinazoline-based stilbene derivative, **K882** exerts its effects by binding to the ATP-binding hydrophobic pocket of the Src kinase. This inhibition blocks key downstream signaling pathways implicated in tumor growth, proliferation, and survival, including the PI3K/Akt/mTOR, Jak1/Stat3, and Ras/MAPK pathways. Furthermore, **K882** has been shown to induce apoptosis and inhibit the anti-apoptotic proteins XIAP and Survivin.[1] In preclinical evaluations, **K882** has shown a promising efficacy and safety profile, making it a compound of interest for further investigation in cancer therapy.

These application notes provide a detailed protocol for the use of **K882** in a mouse xenograft model based on published preclinical data.

Data Presentation

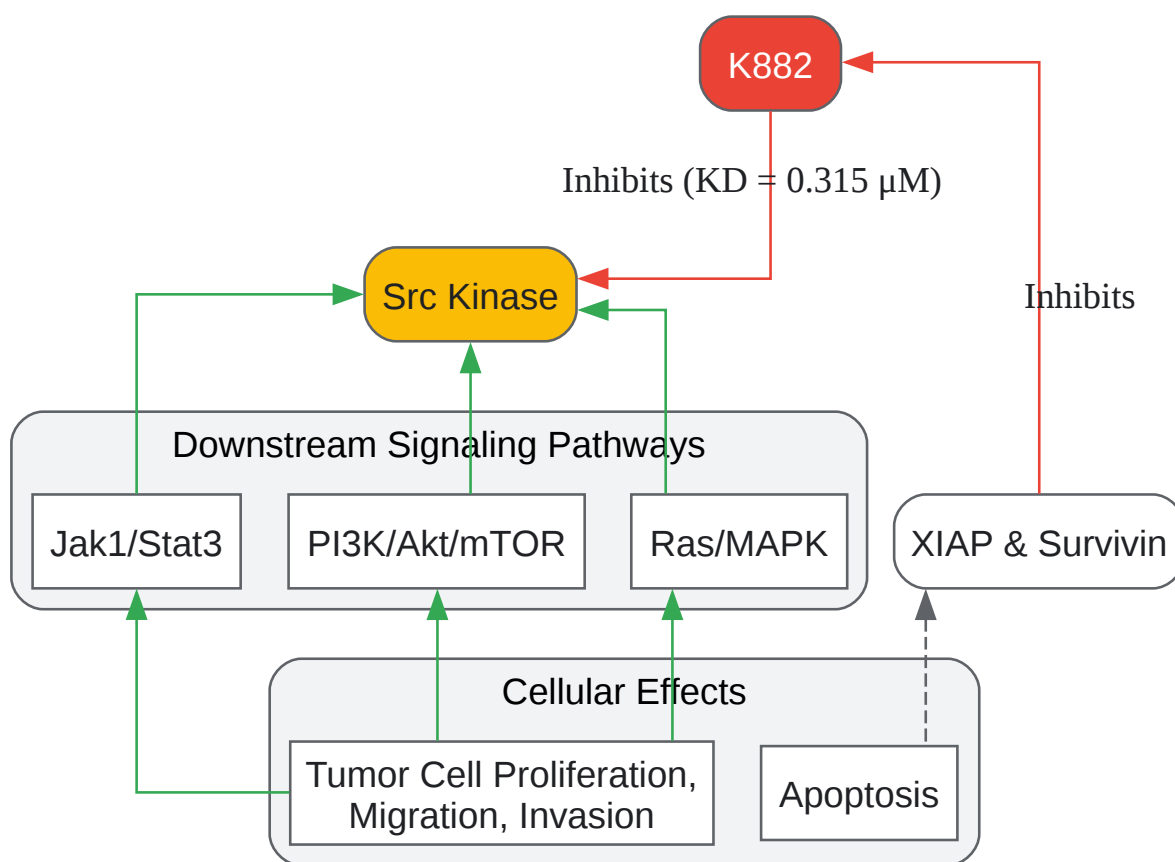
Table 1: In Vivo Efficacy of **K882** in NCI-H358 Xenograft Model

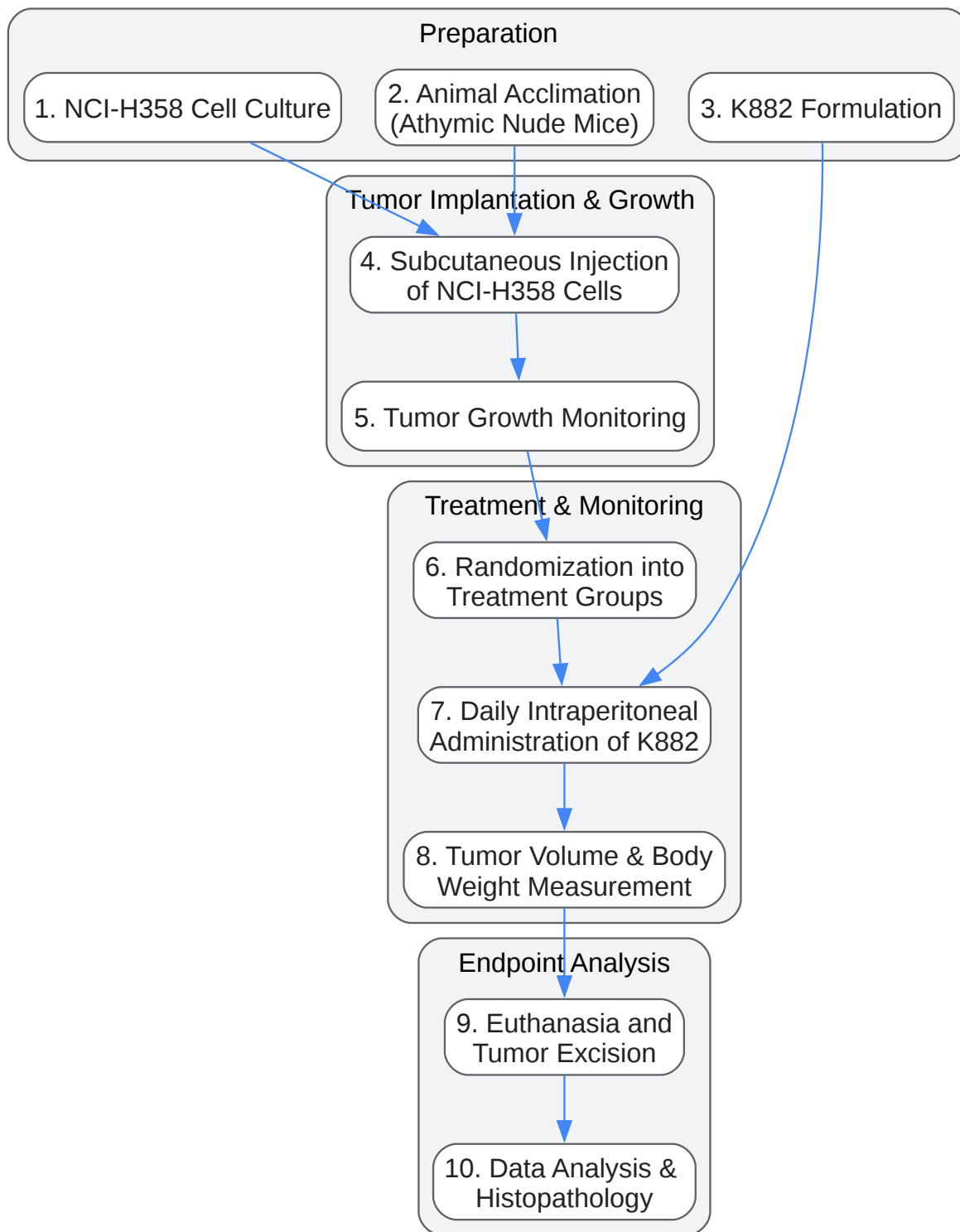
Treatment Group	Dosage (mg/kg)	Administration Route	Dosing Schedule	Tumor Inhibitory Rate (%)	Observations
Vehicle Control	-	Intraperitoneal (i.p.)	Once daily for 31 days	0	-
K882	25	Intraperitoneal (i.p.)	Once daily for 31 days	42.48	Decreased tumor volume.
K882	50	Intraperitoneal (i.p.)	Once daily for 31 days	49.72	Decreased tumor volume.
K882	100	Intraperitoneal (i.p.)	Once daily for 31 days	60.39	Decreased tumor volume, no apparent organ damage.

Data sourced from preclinical studies involving an NCI-H358 xenograft tumor mouse model.[\[1\]](#)

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **K882** and the experimental workflow for its evaluation in a mouse xenograft model.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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